

In Silico Prediction of N-Isopropylpentedrone Receptor Binding: A Technical Guide

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Compound of Interest

Compound Name: *N-Isopropylpentedrone*

CAS No.: 18296-65-6

Cat. No.: B1653427

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Abstract

N-Isopropylpentedrone (IUPAC name: 1-phenyl-2-(propan-2-ylamino)pentan-1-one) is a synthetic stimulant of the cathinone class, structurally analogous to pentedrone.^[1] As a novel psychoactive substance (NPS), comprehensive pharmacological data for **N-Isopropylpentedrone** is limited.^[1] This technical guide provides an in-depth overview of the predicted receptor binding profile of **N-Isopropylpentedrone**, focusing on its interaction with monoamine transporters. Drawing upon data from structurally related cathinones, this document outlines the presumed mechanism of action, presents comparative quantitative data, details relevant experimental protocols for in vitro and in silico assessment, and visualizes key pathways and workflows. The primary mechanism of action for **N-Isopropylpentedrone** is anticipated to be the inhibition of the dopamine transporter (DAT) and norepinephrine transporter (NET), with significantly weaker effects on the serotonin transporter (SERT).^{[1][2]} This profile suggests a high potential for psychostimulant effects and abuse liability.

Predicted Mechanism of Action and Receptor Binding Profile

N-Isopropylpentedrone is presumed to exert its psychoactive effects primarily through the inhibition of monoamine transporters.^[1] By blocking the reuptake of dopamine and norepinephrine from the synaptic cleft, it increases the extracellular concentrations of these neurotransmitters, leading to enhanced dopaminergic and noradrenergic signaling.^{[3][4]} This mechanism is the neurochemical basis for its expected stimulant properties.^[3]

While specific quantitative binding data for **N-Isopropylpentedrone** are not available in peer-reviewed literature, a critical data gap that necessitates further investigation, its pharmacological profile can be inferred from its close structural analogs, pentedrone and N-ethylpentedrone (NEPD).^[1] Based on the structure-activity relationships of synthetic cathinones, the N-isopropyl substitution in **N-Isopropylpentedrone** is expected to confer potent inhibitory activity at DAT and NET.^[1] The effect on SERT is predicted to be substantially weaker, suggesting a pharmacological profile similar to other potent dopamine-norepinephrine reuptake inhibitors.^[1]

Quantitative Data Summary

Due to the absence of direct experimental data for **N-Isopropylpentedrone**, this section presents a comparative summary of the in vitro potencies of its close structural analogs at human monoamine transporters. This data provides a framework for predicting the receptor binding affinity of **N-Isopropylpentedrone**. The primary method for obtaining this data is the monoamine transporter uptake inhibition assay using human embryonic kidney (HEK-293) cells that stably express the respective transporters.^[5]

Compound	Transporter	IC50 (nM)	Primary Mechanism
Pentedrone	DAT	50 - 131	Reuptake Inhibitor
NET	32 - 114	Reuptake Inhibitor	
SERT	1,960 - 3,130	Reuptake Inhibitor	
N-Ethylpentedrone (NEPD)	DAT	23 - 78	Reuptake Inhibitor
NET	44 - 150	Reuptake Inhibitor	
SERT	1,100 - 2,500	Reuptake Inhibitor	
Bupropion (Reference)	DAT	2800	Reuptake Inhibitor
NET	1400	Reuptake Inhibitor	
SERT	45000	Reuptake Inhibitor	

Table 1: In Vitro Potency of Pentedrone, N-Ethylpentedrone, and Bupropion at Monoamine Transporters. Data extracted from various in vitro studies.[1]

Based on this comparative data, **N-Isopropylpentedrone** is predicted to be a potent inhibitor of DAT and NET, with IC50 values likely in the low to mid-nanomolar range, and a significantly weaker inhibitor of SERT, with IC50 values in the micromolar range.

Experimental Protocols

In Vitro Monoamine Transporter Uptake Inhibition Assay

This protocol describes a generalized method for determining the inhibitory potency (IC50) of a test compound at DAT, NET, and SERT using HEK-293 cells stably expressing the respective human transporters.[5]

Materials:

- HEK-293 cells stably expressing human DAT, NET, or SERT

- Cell culture medium
- Assay buffer (e.g., Krebs-HEPES buffer)
- Radiolabeled monoamine substrates (e.g., [^3H]dopamine, [^3H]norepinephrine, or [^3H]serotonin)
- Test compound (e.g., **N-Isopropylpentedrone**)
- Known transporter inhibitors for determining non-specific uptake (e.g., mazindol for DAT/NET, paroxetine for SERT)
- 96-well microplates
- Scintillation counter

Procedure:

- Cell Culture: Culture HEK-293 cells expressing the target transporter to confluence in 96-well plates.
- Assay Preparation: Wash the cells with Krebs-HEPES buffer.
- Pre-incubation: Pre-incubate the cells with varying concentrations of the test compound or vehicle for 10-20 minutes at room temperature.
- Uptake Initiation: Add the respective radiolabeled monoamine to each well and incubate for a specific time (e.g., 5-15 minutes) at room temperature to initiate uptake.
- Uptake Termination: Terminate the uptake by aspirating the assay medium and rapidly washing the cells with ice-cold buffer.
- Cell Lysis and Quantification: Lyse the cells, and measure the radioactivity using a scintillation counter.
- Data Analysis: Calculate IC₅₀ values by performing a non-linear regression analysis of the concentration-response curves.

In Silico Molecular Docking Protocol for Cathinone Binding to DAT

This protocol outlines a general workflow for predicting the binding mode and affinity of a cathinone, such as **N-Isopropylpentedrone**, to the dopamine transporter using molecular docking.

Software and Tools:

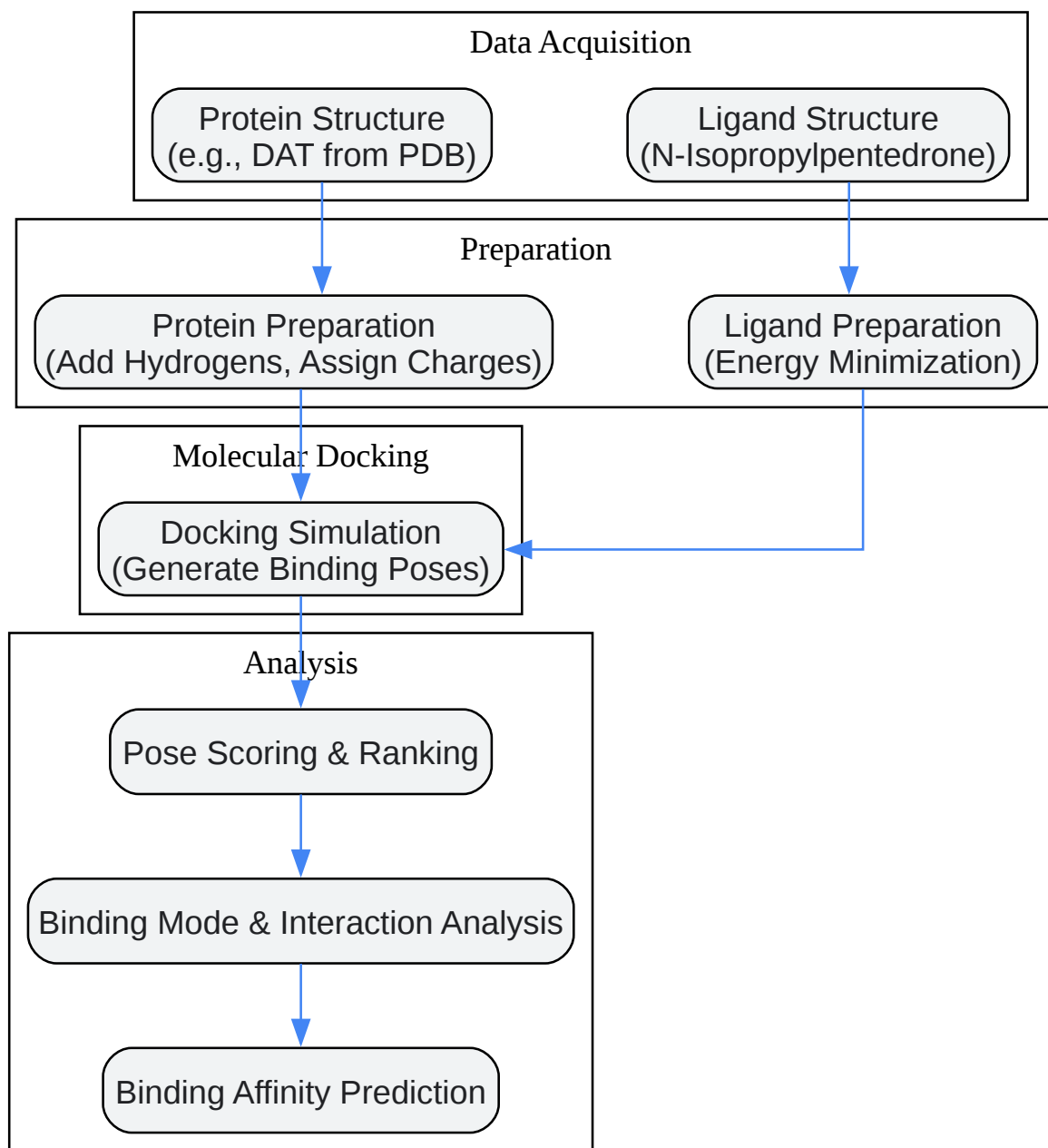
- Molecular modeling software (e.g., AutoDock, Schrödinger Maestro, MOE)
- Protein Data Bank (PDB) for the DAT structure (e.g., PDB ID: 4M48 for Drosophila DAT, which is often used as a template for homology modeling of human DAT)
- Ligand preparation software (e.g., ChemDraw, Avogadro)

Procedure:

- Protein Preparation:
 - Obtain the 3D structure of the dopamine transporter. If a human DAT crystal structure is unavailable, generate a homology model using a suitable template.
 - Prepare the protein structure by removing water molecules, adding hydrogen atoms, and assigning correct protonation states to the amino acid residues.
 - Define the binding site based on the location of co-crystallized ligands or through binding site prediction algorithms.
- Ligand Preparation:
 - Draw the 2D structure of **N-Isopropylpentedrone** and convert it to a 3D structure.
 - Perform energy minimization of the ligand structure using a suitable force field (e.g., MMFF94).
- Molecular Docking:

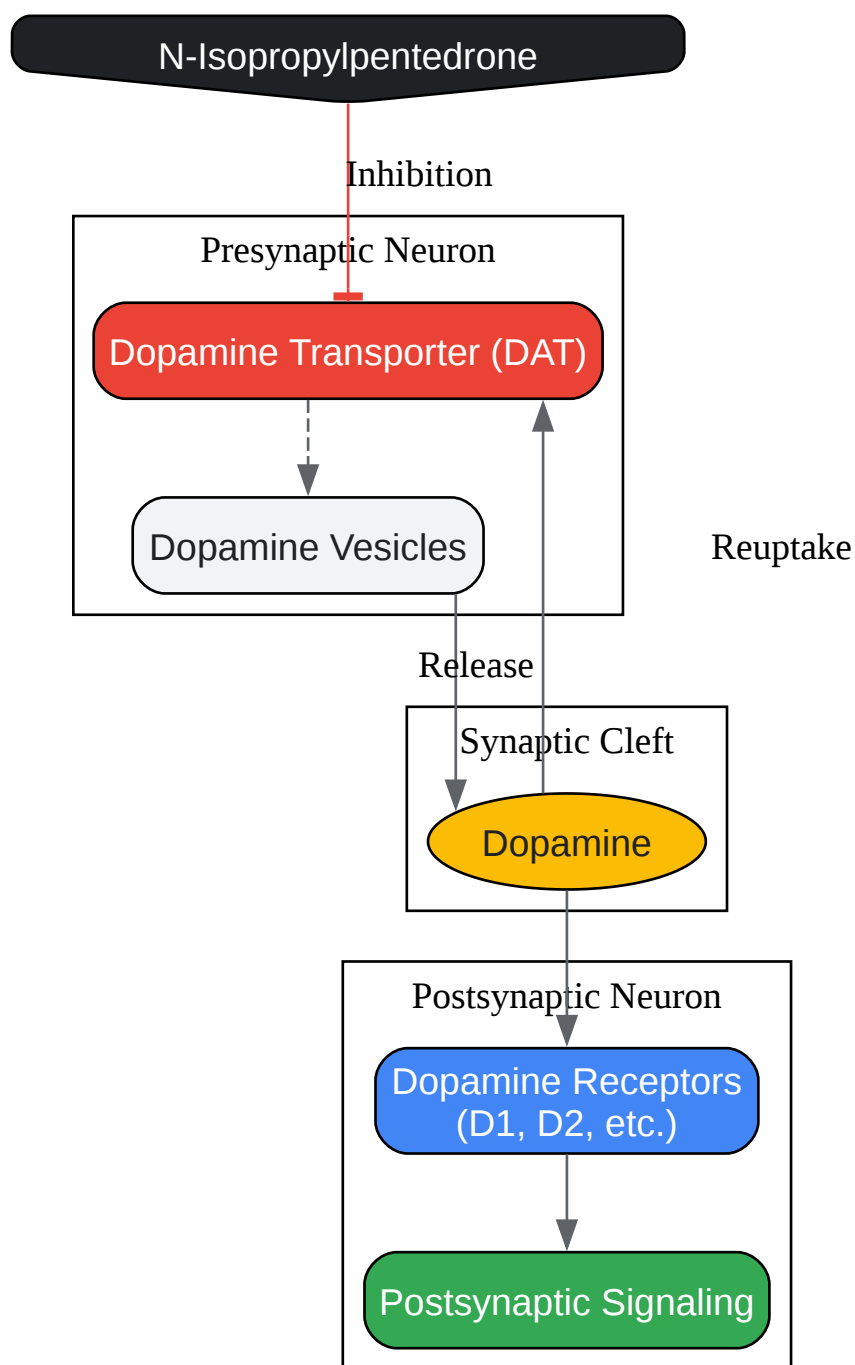
- Perform docking of the prepared ligand into the defined binding site of the prepared protein using a docking algorithm.
- Generate multiple binding poses and rank them based on a scoring function that estimates the binding affinity.
- Analysis of Results:
 - Analyze the top-ranked docking poses to identify the most probable binding mode.
 - Examine the key molecular interactions (e.g., hydrogen bonds, hydrophobic interactions, ionic interactions) between **N-Isopropylpentedrone** and the amino acid residues of the DAT binding site.
 - The predicted binding energy can be used as an estimate of the binding affinity.

Mandatory Visualizations



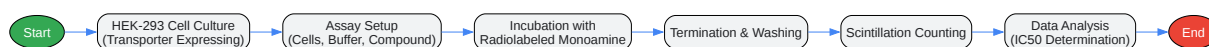
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Figure 1: General workflow for in silico prediction of ligand-receptor binding.



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Figure 2: Dopaminergic signaling pathway and the inhibitory action of **N-Isopropylpentedrone**.



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Figure 3: Experimental workflow for in vitro monoamine transporter uptake inhibition assay.

Conclusion

N-Isopropylpentedrone is a synthetic cathinone predicted to be a potent and selective inhibitor of the dopamine and norepinephrine transporters, with substantially lower affinity for the serotonin transporter. While direct quantitative data on its receptor binding profile is currently lacking in the scientific literature, analysis of its structural analogs provides a strong basis for this prediction. The experimental protocols for in vitro and in silico evaluation detailed in this guide offer a robust framework for the future characterization of **N-Isopropylpentedrone** and other novel psychoactive substances. Further research is imperative to definitively determine its pharmacological and toxicological properties to better understand its potential for abuse and associated health risks.

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